Comprehensive Analytical and Structural Guide: 2-Bromo-6-hydrazinopyridine Hydrochloride

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Compound of Interest

Compound Name:	*2-Bromo-6-hydrazinopyridine hydrochloride*
CAS No.:	*1955553-71-5*
Cat. No.:	*B3113469*

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Executive Summary

In modern drug discovery and complex organic synthesis, bifunctional building blocks are the cornerstone of modular chemical design. **2-Bromo-6-hydrazinopyridine hydrochloride** is a highly versatile intermediate featuring both a reactive hydrazine moiety and a cross-coupling-ready aryl bromide. This whitepaper provides an in-depth technical analysis of its molecular weight, chemical formula, and the rigorous analytical workflows required to validate its structural integrity before deployment in synthetic pipelines[1].

Chemical Identity & Physicochemical Parameters

Understanding the exact molecular formula and weight is the first step in stoichiometric reaction planning. Commercial suppliers provide this compound as a hydrochloride salt, which significantly alters its formula weight compared to the free base[2].

Table 1: Fundamental Chemical Parameters

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Parameter	Value
Chemical Name	2-Bromo-6-hydrazinopyridine hydrochloride
CAS Number	1955553-71-5[3]
Molecular Formula	C5H7BrClN3 (or C5H6BrN3 · HCl)[3]
Molecular Weight	224.49 g/mol [2]
Exact Mass (Free Base)	186.9745 Da
SMILES	Cl.NNC1=CC=CC(Br)=N1[3]
Appearance	Solid crystalline powder

The Causality of the Hydrochloride Salt Form

Why is this building block formulated as a hydrochloride salt rather than a free base?

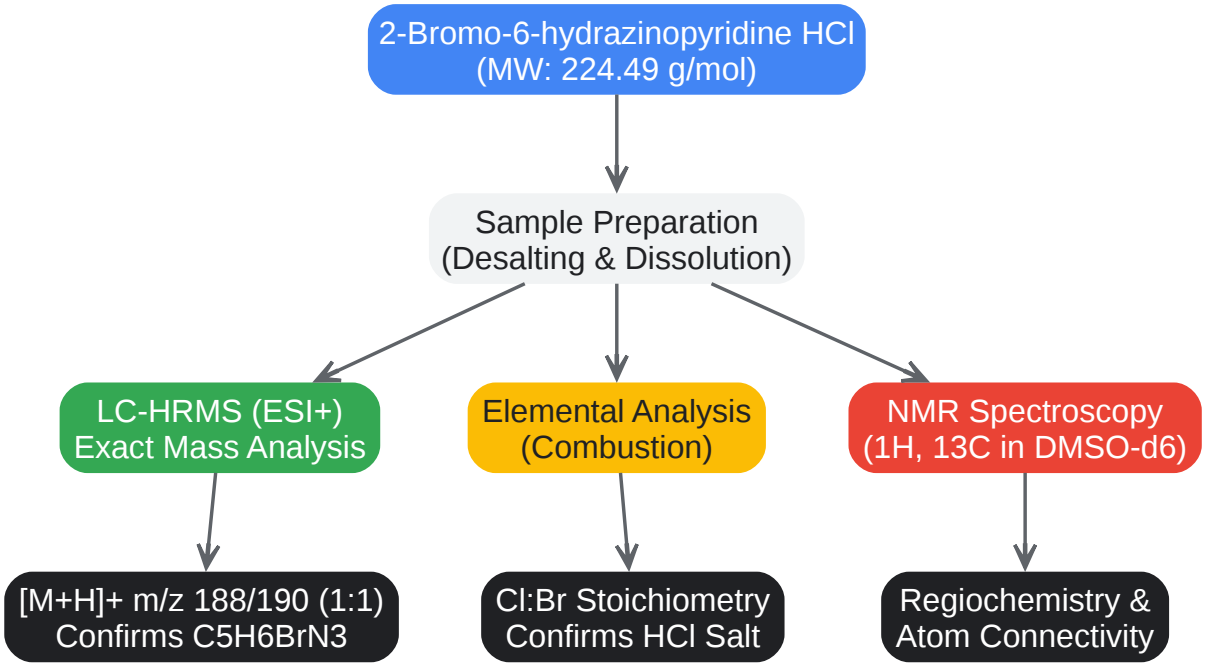
Hydrazines are notoriously electron-rich and act as strong reducing agents. In their free base form (C5H6BrN3), the terminal nitrogen of the hydrazine moiety possesses a highly accessible lone pair. When exposed to atmospheric oxygen, this lone pair facilitates auto-oxidation, leading to the formation of diazenes, radical intermediates, and eventual polymerization.

By protonating the hydrazine to form the hydrochloride salt (C5H7BrClN3), the lone pair is sequestered. This dramatically increases the oxidation potential of the molecule, transforming a highly unstable, air-sensitive compound into a bench-stable powder. Consequently, the molecular weight increases from ~188.03 g/mol to 224.49 g/mol [2]. Researchers must account for this 36.46 g/mol difference when calculating reaction stoichiometry to avoid limiting reagent errors.

Analytical Workflows for Formula & Molecular Weight Validation

To ensure the trustworthiness of a chemical batch, a self-validating analytical system must be employed. This involves orthogonal techniques that independently confirm the exact mass, the isotopic signature, and the structural connectivity[1].

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Figure 1: Orthogonal analytical workflow for verifying molecular formula and salt stoichiometry.

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Experimental Protocols: Step-by-Step Methodologies

The following protocols provide a self-validating framework for confirming the C5H7BrClN3 formula.

Protocol A: High-Resolution Mass Spectrometry (LC-HRMS)

Causality: ESI+ (Electrospray Ionization) strips the HCl salt during droplet desolvation, allowing us to measure the exact mass of the free base. Bromine's unique isotopic distribution (~50.69% ^{79}Br and ~49.31% ^{81}Br) provides a built-in validation mechanism for the formula.

- Sample Preparation: Dissolve 1.0 mg of the compound in 1.0 mL of LC-MS grade Methanol. Dilute 1:100 in an aqueous solution containing 50% Acetonitrile and 0.1% Formic Acid.
- Chromatography: Inject 2 µL onto a C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm). Elute using a rapid gradient from 5% to 95% Acetonitrile over 3 minutes.
- Ionization & Detection: Operate the Q-TOF or Orbitrap mass spectrometer in positive ESI mode.
- Data Interpretation: Scan for the protonated molecular ion $[M+H]^+$. You must observe a distinct 1:1 doublet at m/z 187.9818 (for the ^{79}Br isotope) and m/z 189.9798 (for the ^{81}Br isotope). The presence of this doublet definitively confirms the C5H6BrN3 free base formula.

Protocol B: Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: While MS confirms the formula and isotopic presence of bromine, NMR confirms the regiochemistry (the specific 2,6-substitution pattern on the pyridine ring).

- Sample Preparation: Dissolve 10–15 mg of the hydrochloride salt in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d6). Note: DMSO-d6 is chosen over CDCl3 because the highly polar HCl salt is entirely insoluble in chloroform.
- Acquisition: Acquire a ^{1}H NMR spectrum at 400 MHz with 16 scans.
- Data Interpretation:
  - Look for three distinct aromatic protons in the 6.5–7.5 ppm range.

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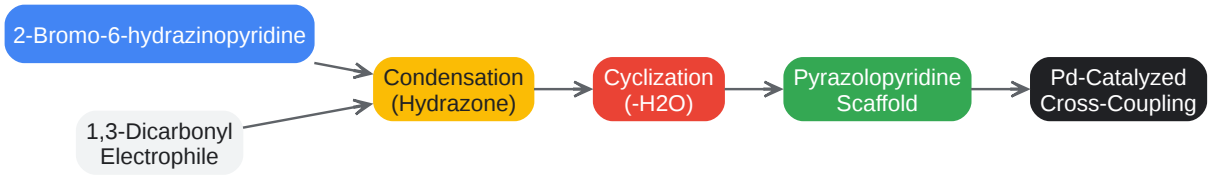
- The H4 proton (para to the pyridine nitrogen) will appear as a triplet (or doublet of doublets) due to coupling with H3 and H5 (

  Hz).
- The H3 and H5 protons will appear as doublets.
- A broad, exchangeable downfield signal (8.0–10.0 ppm) integrating to 4 protons will confirm the presence of the -$NHNH_2$·HCl group.

Synthetic Utility in Drug Development

Once the molecular weight and formula are validated, **2-Bromo-6-hydrazinopyridine hydrochloride** serves as a powerful bifunctional scaffold. The hydrazine group readily condenses with aldehydes, ketones, or 1,3-dicarbonyl compounds to form hydrazones. These intermediates can subsequently cyclize into pyrazolo[3,4-b]pyridines—a privileged pharmacophore in kinase inhibitor design. Following cyclization, the aryl bromide remains intact, serving as a perfect handle for late-stage Suzuki-Miyaura or Buchwald-Hartwig cross-coupling reactions.

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Figure 2: Synthetic application of the bifunctional building block in generating pyrazolopyridine scaffolds.

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